

Navigating the Procurement and Synthesis of 2-Bromo-6-isopropylpyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-6-isopropylpyrazine

Cat. No.: B15361770

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For researchers, scientists, and professionals in drug development, the acquisition of specific chemical entities is a critical starting point for discovery. This in-depth technical guide focuses on the procurement and potential synthesis of **2-Bromo-6-isopropylpyrazine**, a heterocyclic compound with potential applications in medicinal chemistry and materials science. Due to its specific substitution pattern, this compound is not readily available from commercial suppliers, necessitating a deeper look into custom synthesis options and procurement strategies for related isomers.

Supplier Landscape and Purchasing Data

Direct searches for commercial suppliers of **2-Bromo-6-isopropylpyrazine** (CAS No. 1086382-94-6) yield limited to no immediate results, indicating its status as a rare or custom-synthesis chemical. However, the closely related isomer, 2-Bromo-5-isopropylpyrazine (CAS No. 1086382-76-4), is commercially available and can serve as a reference for procurement and potentially as a starting point for synthetic design. Below is a summary of supplier data for this related compound.

Supplier	Catalog Number	Purity	Quantity	Price (USD)
CymitQuimica	1086382-76-4	Not Specified	100mg	€314.00
	250mg			€492.00
	1g			€970.00
Abovchem	AT289296	95%	100mg	Inquire
	250mg			Inquire
	1g			Inquire
	5g			Inquire

Experimental Protocols: A Hypothesized Synthesis

Given the absence of a specific, published experimental protocol for the synthesis of **2-Bromo-6-isopropylpyrazine**, a plausible synthetic route can be conceptualized based on established pyrazine chemistry. A common method for constructing substituted pyrazines involves the condensation of a 1,2-dicarbonyl compound with a 1,2-diamine. For the target molecule, a potential retrosynthetic analysis suggests starting from commercially available materials.

Hypothetical Synthesis of **2-Bromo-6-isopropylpyrazine**:

A plausible approach would involve the synthesis of the key intermediate, 2-amino-3-isopropylpyrazine, followed by a Sandmeyer-type reaction to introduce the bromine atom.

Step 1: Synthesis of 2-Amino-3-isopropylpyrazine

- Reaction: Condensation of isobutyrylglyoxal (a 1,2-dicarbonyl) with aminomalononitrile.
- Procedure:
 - Dissolve aminomalononitrile (1.0 eq) in a suitable solvent such as ethanol.
 - Add isobutyrylglyoxal (1.1 eq) dropwise to the solution at room temperature.

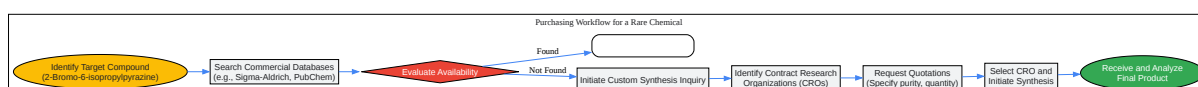
- Heat the reaction mixture to reflux for 2-4 hours, monitoring by TLC.
- Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 2-amino-3-isopropylpyrazine.

Step 2: Bromination of 2-Amino-3-isopropylpyrazine

- Reaction: Diazotization of the amino group followed by displacement with bromide (Sandmeyer reaction).
- Procedure:
 - Suspend 2-amino-3-isopropylpyrazine (1.0 eq) in an aqueous solution of hydrobromic acid (HBr, 48%).
 - Cool the mixture to 0-5 °C in an ice bath.
 - Add a solution of sodium nitrite (NaNO_2 , 1.1 eq) in water dropwise, maintaining the temperature below 5 °C.
 - Stir the resulting diazonium salt solution at 0-5 °C for 30 minutes.
 - In a separate flask, prepare a solution of copper(I) bromide (CuBr, 1.2 eq) in HBr.
 - Slowly add the diazonium salt solution to the CuBr solution.
 - Allow the reaction to warm to room temperature and stir for 1-2 hours.
 - Extract the product with a suitable organic solvent (e.g., dichloromethane).
 - Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography or distillation to obtain **2-Bromo-6-isopropylpyrazine**.

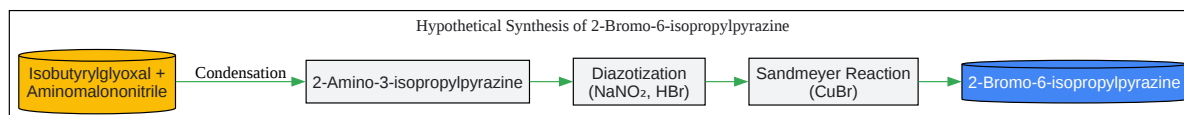
Mandatory Visualizations

To aid in the understanding of the procurement and synthesis processes, the following diagrams have been generated.



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Caption: A logical workflow for procuring a rare chemical like **2-Bromo-6-isopropylpyrazine**.



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